

Technical Whitepaper: Iron(III) Choline Citrate (Ferrocholate)

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Compound of Interest

Compound Name: *Iron(iii)choline citrate*

Cat. No.: *B13816953*

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Executive Summary

Iron(III) choline citrate, commonly known as Ferrocholate, represents a significant advancement in oral hematinic therapy. Unlike traditional inorganic iron salts (e.g., ferrous sulfate) which are associated with high rates of gastrointestinal (GI) distress and oxidative mucosal damage, Ferrocholate utilizes a chelation complex to stabilize ferric iron (Fe^{3+}). This structure prevents the precipitation of iron at the neutral pH of the small intestine, thereby enhancing bioavailability while simultaneously sequestering the metal ion from gastric mucosa to reduce irritation. This guide details the physicochemical properties, manufacturing protocols, and mechanistic behavior of this compound.

Part 1: Chemical Identity & Physicochemical Properties[1]

Core Identifiers

- Chemical Name: Iron(III) choline citrate[1][2][3][4]
- Common Synonyms: Ferrocholate, Ferric choline citrate, Iron choline citrate[2][4][5]

- CAS Registry Number:1336-80-7[6][2][3][5][7][8][9][10]
- Molecular Formula:C₁₁H₂₄FeNO₁₁ (typically cited as the trihydrate form)
- Molecular Weight: 402.15 g/mol [6][2][9]

Structural Composition

Ferrocholate is a chelate complex formed by the interaction of ferric hydroxide with choline dihydrogen citrate.[9] The iron atom is sequestered within a ligand shell provided by the citrate and choline moieties.

Property	Description
Appearance	Reddish-brown to greenish-brown amorphous solid
Solubility	Freely soluble in water; soluble in acidic and alkaline solutions
pH Stability	Stable across a broad pH range (preventing precipitation in the duodenum)
Hygroscopicity	Moderate; requires storage in moisture-controlled environments

Part 2: Synthesis & Manufacturing Protocol

Objective: To synthesize high-purity Ferrocholate via the chelation of freshly precipitated ferric hydroxide.

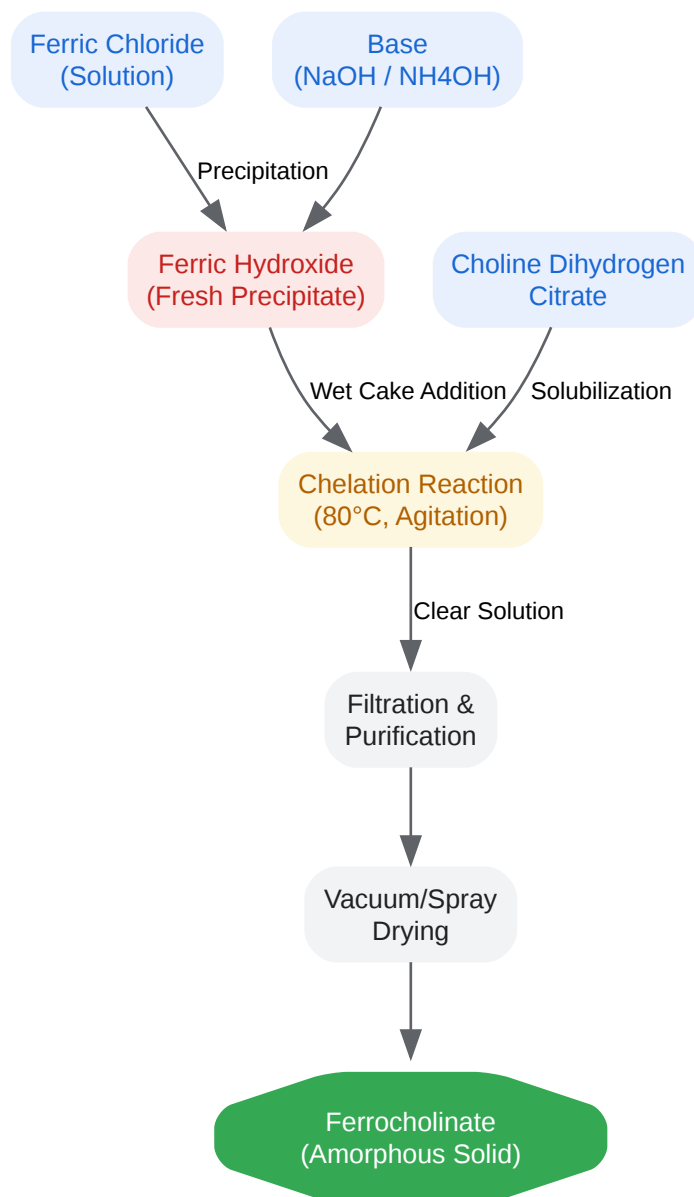
Reaction Logic

The synthesis relies on the reaction between a freshly prepared Lewis base (Ferric Hydroxide) and a weak organic acid salt (Choline Dihydrogen Citrate).[11] The use of fresh precipitate is critical; aged ferric hydroxide polymerizes and becomes unreactive.

Step-by-Step Methodology

- Preparation of Ferric Hydroxide Precursor:
 - Dissolve Ferric Chloride () in distilled water.
 - Slowly add Sodium Hydroxide () or Ammonium Hydroxide () under constant stirring until precipitation is complete ().
 - Critical Step: Filter the precipitate immediately and wash thoroughly with deionized water to remove chloride ions. Do not allow the cake to dry completely, as this reduces reactivity.
- Chelation Reaction:
 - Dissolve Choline Dihydrogen Citrate in distilled water.[\[4\]](#)[\[11\]](#)
 - Add the wet Ferric Hydroxide cake to the citrate solution.
 - Stoichiometry: Maintain a 1:1 molar ratio of Iron to Choline Citrate.
- Digestion & Stabilization:
 - Heat the mixture to 80°C under continuous agitation.
 - Maintain temperature until the reddish-brown precipitate dissolves completely, yielding a clear, dark solution (indicative of complex formation).
- Isolation:
 - Filter the solution to remove any unreacted particulates.
 - Evaporate the solvent (spray drying or vacuum drying is preferred to maintain amorphous structure).
 - Yields a reddish-brown amorphous powder.[\[4\]](#)[\[11\]](#)

Process Flow Diagram



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Caption: Synthesis workflow for Ferrocholate highlighting the critical chelation step.

Part 3: Pharmacokinetics & Mechanism of Action

The Chelation Advantage

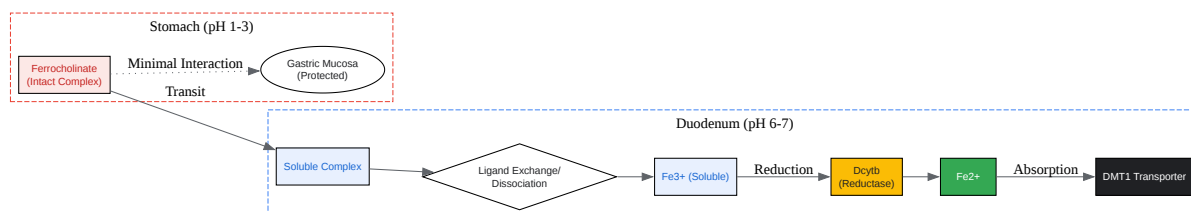
Inorganic iron (e.g., Ferrous Sulfate) dissociates rapidly in the stomach. The free iron ions can cause direct oxidative damage to the gastric mucosa. Furthermore, as these ions enter the

duodenum (pH 6-7), they tend to form insoluble ferric hydroxide aggregates, rendering them unabsorbable.

Ferrocholate solves this via Protective Chelation:

- **Gastric Stability:** The complex remains intact in the acidic stomach environment, preventing free iron from irritating the mucosa.
- **Duodenal Solubility:** The citrate-choline ligand keeps the iron soluble at the higher pH of the duodenum, the primary site of absorption.
- **Controlled Release:** Iron is released at the brush border membrane, where it is reduced to Fe^{2+} by Duodenal Cytochrome B (Dcytb) and transported via Divalent Metal Transporter 1 (DMT1).

Absorption Pathway Diagram



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Caption: Mechanistic pathway of Ferrocholate demonstrating gastric protection and duodenal bioavailability.

Part 4: Comparative Safety & Toxicity

Ferrocholate exhibits a superior safety profile compared to standard ferrous salts.[12] The chelation significantly increases the

(Lethal Dose, 50%), indicating a wider therapeutic index.

Parameter	Ferrous Sulfate (Standard)	Ferrocholate (Chelate)	Clinical Implication
Oral LD50 (Rat)	~300 - 1000 mg/kg	> 5000 mg/kg	Ferrocholate is significantly less toxic in overdose scenarios.
GI Irritation	High (Nausea, pain, constipation)	Low	Better patient compliance for long-term therapy.
Solubility at pH 7	Poor (Precipitates)	High (Remains Soluble)	Enhanced absorption efficiency in the small intestine.
Taste	Metallic, astringent	Mild, acceptable	Suitable for pediatric liquid formulations.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 46174080, Ferrocholate. PubChem. Available at: [\[Link\]](#)
- DrugFuture. Ferrocholate Monograph and Patent References (US 2575611). DrugFuture. Available at: [\[Link\]](#)

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Sources

- [1. Iron\(III\) Choline Citrate | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com \[pharmacompass.com\]](#)
- [2. medkoo.com \[medkoo.com\]](#)
- [3. bocsci.com \[bocsci.com\]](#)
- [4. CHOLINE CITRATE | 1336-80-7 \[chemicalbook.com\]](#)
- [5. ferrocholate | 1336-80-7 \[chemnet.com\]](#)
- [6. Ferrocholate | C₁₁H₂₄FeNO₁₁ | CID 46174080 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. scbt.com \[scbt.com\]](#)
- [8. CAS 1336-80-7: Ferrocholate | CymitQuimica \[cymitquimica.com\]](#)
- [9. Ferrocholate \[drugfuture.com\]](#)
- [10. iron-choline citrate complex, 1336-80-7 \[thegoodscentscompany.com\]](#)
- [11. US2575611A - Iron choline citrates and method of preparing the same - Google Patents \[patents.google.com\]](#)
- [12. livemomentous.com \[livemomentous.com\]](#)
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